

Essential Safety and Disposal Protocols for Antibacterial Agent 194 (Halades 194)

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Compound of Interest

Compound Name: Antibacterial agent 194

Cat. No.: B12381428

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical agents is a cornerstone of laboratory safety and environmental responsibility. This document provides essential, immediate safety and logistical information for the antibacterial agent Halades 194, a disinfectant concentrate used in the food industry. Adherence to these procedures is critical to ensure personal safety and mitigate environmental impact.

Core Safety and Hazard Data

Halades 194 is a liquid, mildly alkaline, and chloride-, aldehyde-, and QAV-free disinfectant.^[1] Its active ingredients include N-(3-AMINOPROPYL)-N-DODECYLPROPAN-1.3-DIAMIN and LACTIC ACID.^{[2][3]} The product is classified as hazardous, necessitating specific precautions in handling and disposal.

Hazard Classification	Description	Precautionary Statement
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.[2][3][4]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][4]
Serious Eye Damage/Irritation	Causes serious eye damage. [2][3][4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]
Hazardous to the Aquatic Environment	Very toxic to aquatic life with long lasting effects.[2][3][4]	P273: Avoid release to the environment.[2][4]

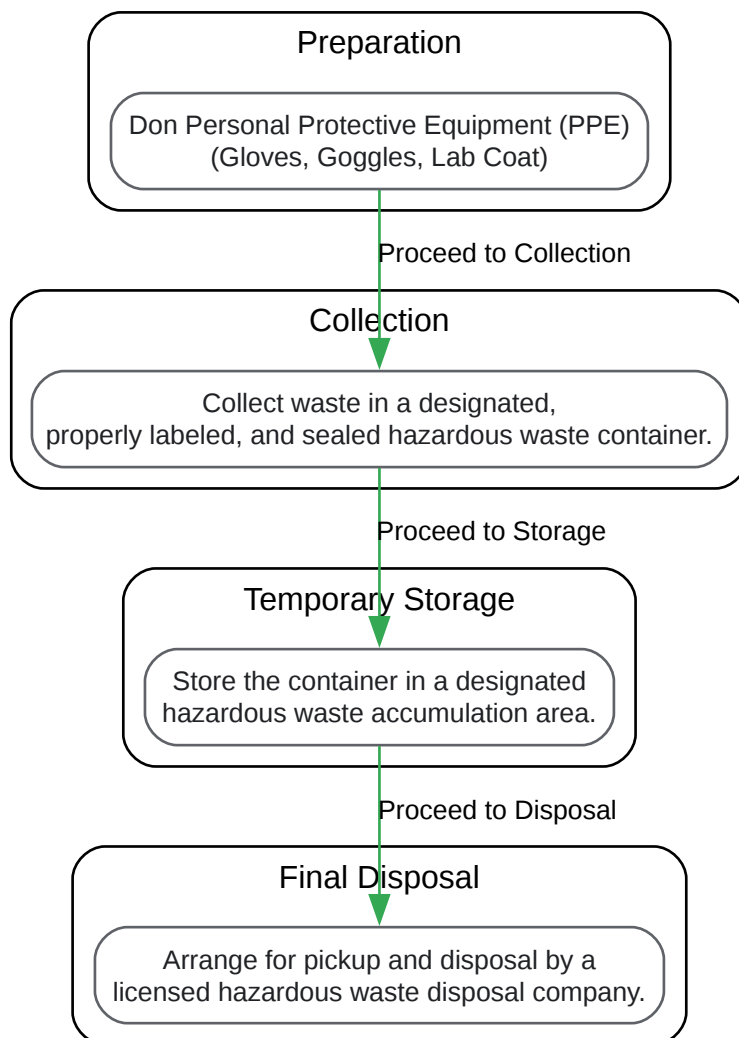
Experimental Protocols Cited

While specific experimental protocols for the degradation of Halades 194 are not publicly available, the safety data sheet for one of its components, lactic acid, indicates that the substance is readily biodegradable.[5] This suggests that under controlled conditions in a waste treatment facility, the lactic acid component is expected to break down. However, the primary active ingredient, N-(3-aminopropyl)-N-dodcylpropane-1,3-diamine, is classified as very toxic to aquatic life with long-lasting effects, underscoring the importance of preventing its release into the environment.[2][6]

Disposal Workflow

The following diagram outlines the mandatory step-by-step procedure for the safe disposal of **Antibacterial Agent 194**.

Figure 1. Disposal Workflow for Antibacterial Agent 194



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Caption: Disposal Workflow for **Antibacterial Agent 194**.

Step-by-Step Disposal Procedures

1. **Personal Protective Equipment (PPE):** Before handling Halades 194, it is mandatory to wear appropriate personal protective equipment. This includes, but is not limited to, chemical-resistant gloves, safety goggles with side shields, and a lab coat or other protective clothing.[2]
[6]

2. Containment of Spills: In the event of a spill, immediately contain the liquid to prevent it from spreading or entering drains and waterways.[2] Use an inert absorbent material, such as sand or diatomaceous earth, to soak up the spill.[2][7]

3. Waste Collection:

- Unused Product: Unused or excess Halades 194 must be treated as hazardous waste. Do not pour it down the drain.[2][8]
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent materials, contaminated clothing) must also be disposed of as hazardous waste.
- Containers: Collect all waste in a designated, leak-proof, and clearly labeled hazardous waste container.[6][9]

4. Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[2] Keep it away from incompatible materials such as acids and oxidizing agents.[2][3]

5. Final Disposal: The final disposal of Halades 194 waste must be conducted through a licensed and recognized hazardous waste disposal company.[2][9] This ensures that the waste is treated and disposed of in accordance with local, regional, and national environmental regulations. It is strictly prohibited to dispose of this product in standard waste or sewer systems.[2][7]

By adhering to these procedures, laboratory professionals can ensure a safe working environment and protect the ecosystem from the harmful effects of improper chemical disposal.

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